

Application Note: Dissolving Convolamine for Cell Culture Experiments

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Compound of Interest

Compound Name: Convolamine

Cat. No.: B000090

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Audience: Researchers, scientists, and drug development professionals.

Introduction **Convolamine** is a tropane alkaloid identified as a potent positive modulator of the Sigma-1 Receptor (S1R), a crucial chaperone protein located at the endoplasmic reticulum.[1][2] It exhibits significant neuroprotective and cognitive-enhancing properties, making it a compound of interest in drug development and neuroscience research.[1][3][4] For reliable and reproducible in vitro cell culture experiments, proper dissolution and handling of **Convolamine** are paramount. This application note provides a detailed protocol for dissolving **Convolamine**, preparing stock and working solutions, and offers insights into its mechanism of action.

Data Presentation: Properties of Convolamine

A summary of **Convolamine**'s key properties is provided in the table below.

Property	Value	Source
CAS Number	500-56-1	
Molecular Formula	C ₁₇ H ₂₃ NO ₄	[5]
Molecular Weight	305.37 g/mol	[5]
Recommended Solvents	DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone	
Typical Stock Concentration	10 mM in 100% DMSO	
Storage of Powder	2-8°C for up to 24 months	
Storage of Stock Solution	Aliquot and store at -20°C or -80°C to avoid freeze-thaw cycles.	[6][7]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Convolamine Stock Solution in DMSO

This protocol details the preparation of a high-concentration stock solution, which can be stored for long-term use.

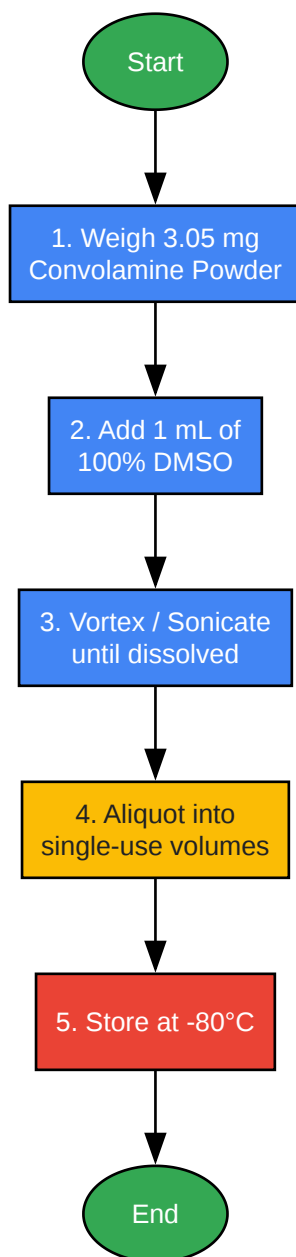
Materials:

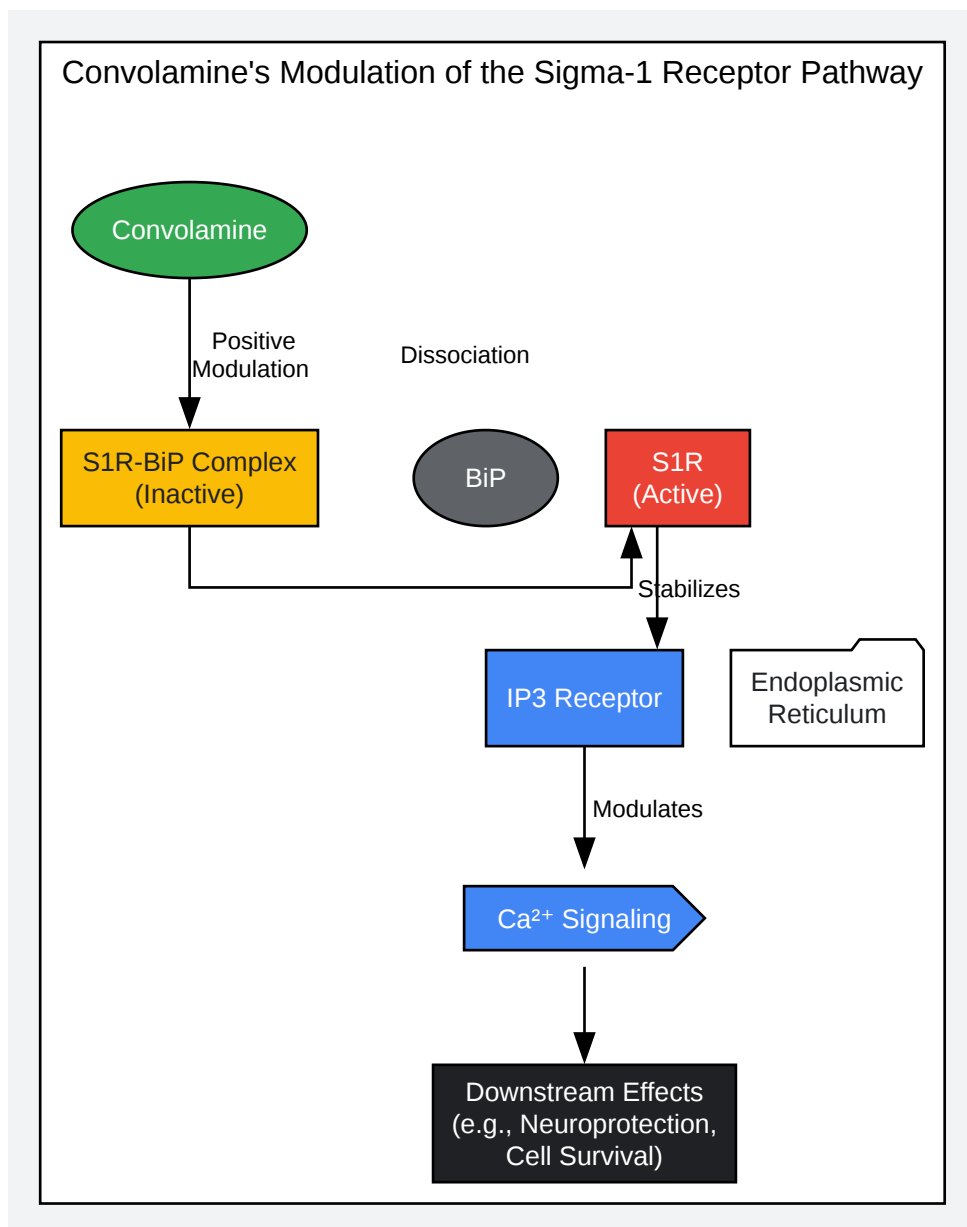
- **Convolamine** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer and/or sonicator

Methodology:

- Calculation: To prepare a 10 mM stock solution, calculate the required mass of **Convolamine**.
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - For 1 mL (0.001 L) of a 10 mM (0.01 mol/L) solution:
 - $\text{Mass (mg)} = 0.01 \text{ mol/L} \times 0.001 \text{ L} \times 305.37 \text{ g/mol} \times 1000 \text{ mg/g} = 3.05 \text{ mg}$
- Weighing: Carefully weigh out 3.05 mg of **Convolamine** powder and place it into a sterile amber vial.
- Dissolution: Add 1 mL of 100% DMSO to the vial containing the **Convolamine** powder.
- Mixing: Tightly cap the vial and vortex thoroughly. If the compound does not fully dissolve, sonicate the vial in a water bath for 5-10 minutes until the solution is clear.
- Aliquoting and Storage: To prevent degradation from repeated freeze-thaw cycles, aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile, amber microcentrifuge tubes.^[1] Store these aliquots at -80°C for long-term storage or -20°C for short-term storage.

Workflow: Convolamine Stock Solution Preparation





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